

Application Note: NMR Characterization and Structural Elucidation of 7-Methylquinoline-3-carboxylic Acid

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Compound of Interest

Compound Name: 7-Methylquinoline-3-carboxylic acid

CAS No.: 948291-17-6

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Document Type: Advanced Analytical Protocol & Application Note

Introduction & Scientific Context

The quinoline scaffold is a highly privileged pharmacophore in medicinal chemistry, frequently utilized in the development of antibacterial, antimalarial, and anticancer agents[1]. Specifically, quinoline-3-carboxylic acid derivatives serve as the foundational core for the fluoroquinolone class of antibiotics and various kinase inhibitors[2].

When functionalizing this core, the precise regiochemistry of substituents—such as a methyl group at the 7-position—profoundly impacts the molecule's electronic distribution, lipophilicity, and target binding affinity. As a Senior Application Scientist, I have structured this protocol to move beyond mere data collection. This guide focuses on the causality of experimental choices and establishes a self-validating logic system to ensure rigorous, unequivocal structural elucidation of **7-Methylquinoline-3-carboxylic acid**.

Table 1: Physicochemical Profile

Property	Value
IUPAC Name	7-Methylquinoline-3-carboxylic acid
Molecular Formula	C ₁₁ H ₉ NO ₂
Molecular Weight	187.19 g/mol
Exact Mass	187.0633 Da
Predicted LogP	~2.2
Structural Class	Heteroaromatic Carboxylic Acid

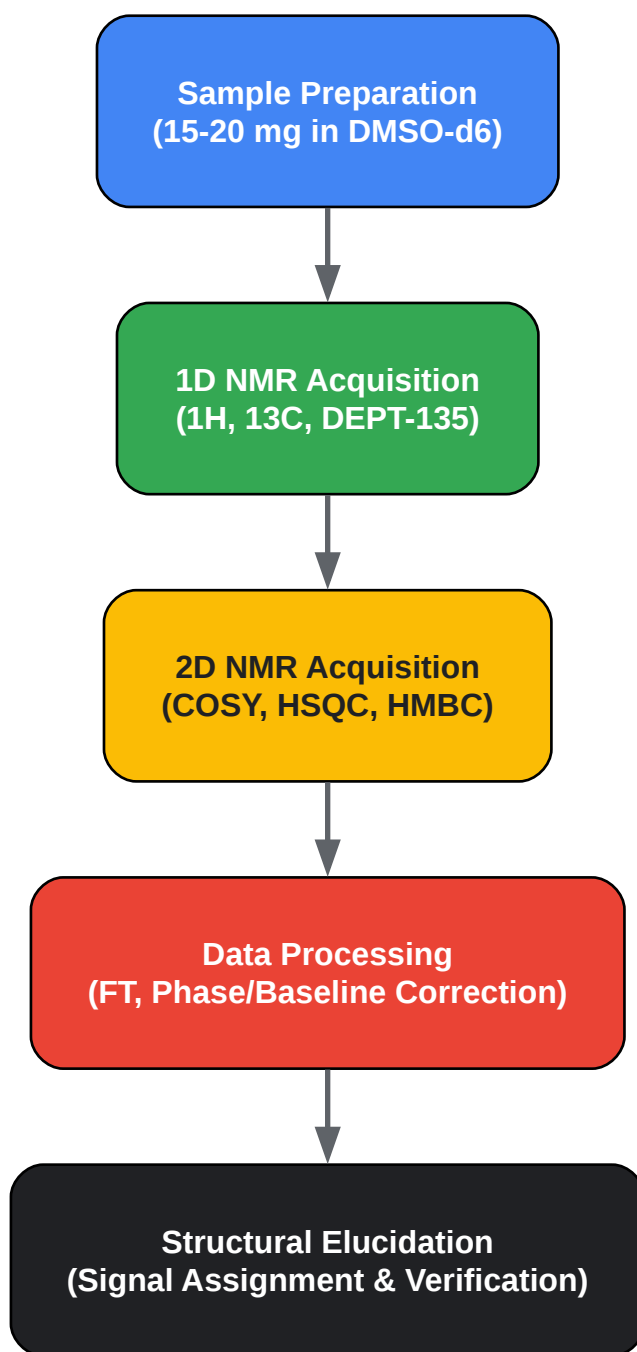
Experimental Protocol: Sample Preparation and Acquisition

Expert Insight on Solvent Selection: Quinoline-3-carboxylic acids exhibit strong intermolecular hydrogen bonding (via the carboxylic acid) and extensive π - π stacking (via the planar heteroaromatic ring). This renders them notoriously poorly soluble in standard non-polar NMR solvents like CDCl₃. Deuterated dimethyl sulfoxide (DMSO-d₆) is the mandatory solvent of choice; its strong hydrogen-bond accepting capability disrupts these intermolecular forces, ensuring complete dissolution and yielding sharp, highly resolved NMR resonances[1],[3].

Step-by-Step Methodology

- **Sample Preparation:** Accurately weigh 15–20 mg of the synthesized **7-Methylquinoline-3-carboxylic acid** to ensure a sufficient signal-to-noise (S/N) ratio for 2D and ¹³C acquisitions.
- **Dissolution:** Add 0.6 mL of anhydrous DMSO-d₆ (containing 0.03% v/v TMS as an internal standard). Sonicate the vial for 2–3 minutes at room temperature to ensure complete, homogeneous dissolution.
- **Transfer:** Transfer the solution to a high-quality, pristine 5 mm NMR tube using a glass Pasteur pipette. Cap securely.
- **Instrument Setup:** Insert the sample into a 400 MHz (or higher field) NMR spectrometer. Lock the magnetic field to the deuterium resonance of DMSO-d₆.

- Shimming: Perform automated or manual gradient shimming (Z1-Z5) until the residual DMSO pentet (δ 2.50 ppm) is sharp and symmetrical.
- Acquisition Parameters:
 - ^1H NMR: Acquire 32–64 scans with a spectral width of 12 ppm. Crucial: Use a relaxation delay (D1) of 2.0 seconds to ensure quantitative integration of the slow-relaxing aromatic protons[4].
 - ^{13}C NMR: Acquire 1024–2048 scans with proton decoupling (WALTZ-16). Set D1 to 2.0 seconds.
 - 2D NMR (HSQC/HMBC): Acquire using standard pulse sequences with 4-8 scans per t_1 increment (256 increments) to resolve regiochemical ambiguities.



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Figure 1: Standardized NMR experimental workflow for quinoline-carboxylic acid derivatives.

Spectral Interpretation and Self-Validating Logic

A robust NMR characterization must act as a self-validating system. You cannot rely solely on chemical shift predictions; you must use multiplicity and coupling constants to mathematically

prove the regiochemistry of the methyl group.

¹H NMR Analysis & Regiochemical Proof

- **The Heteroaromatic Core:** The nitrogen atom and the C-3 carboxylic acid group exert powerful, synergistic electron-withdrawing effects. Consequently, H-2 is the most deshielded proton, appearing as a sharp singlet at approximately δ 9.30 ppm[4]. H-4 also appears as a deshielded singlet around δ 8.90 ppm.
- **Validating the 7-Methyl Position (The Logic Check):** The placement of the methyl group at C-7 isolates H-8 from H-6. Therefore, H-8 must appear as a broad singlet or a doublet with a very small meta-coupling constant ($J \sim 1.5$ Hz) at δ 7.85 ppm. H-5 appears as a doublet ($J \sim 8.5$ Hz) due to ortho-coupling with H-6, while H-6 appears as a doublet of doublets ($J = 8.5, 1.5$ Hz).
- **Falsifiability:** If the methyl group were incorrectly positioned at C-6, H-8 would exhibit a large ortho-coupling ($J \sim 8.5$ Hz) to H-7, instantly invalidating the proposed structure.

Table 2: Expected ¹H NMR Assignments (400 MHz, DMSO-d₆)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment Logic
OH	13.20	br s	-	1H	Carboxylic acid proton (broad due to exchange)
H-2	9.30	s	-	1H	Highly deshielded by N1 and C3-COOH
H-4	8.90	s	-	1H	Deshielded by adjacent C3-COOH
H-5	8.05	d	8.5	1H	Ortho coupling to H-6
H-8	7.85	br s / d	1.5	1H	Meta coupling to H-6 (Confirms 7-CH ₃)
H-6	7.55	dd	8.5, 1.5	1H	Ortho to H-5, Meta to H-8
7-CH ₃	2.55	s	-	3H	Aliphatic methyl group

Table 3: Expected ¹³C NMR Assignments (100 MHz, DMSO-d₆)

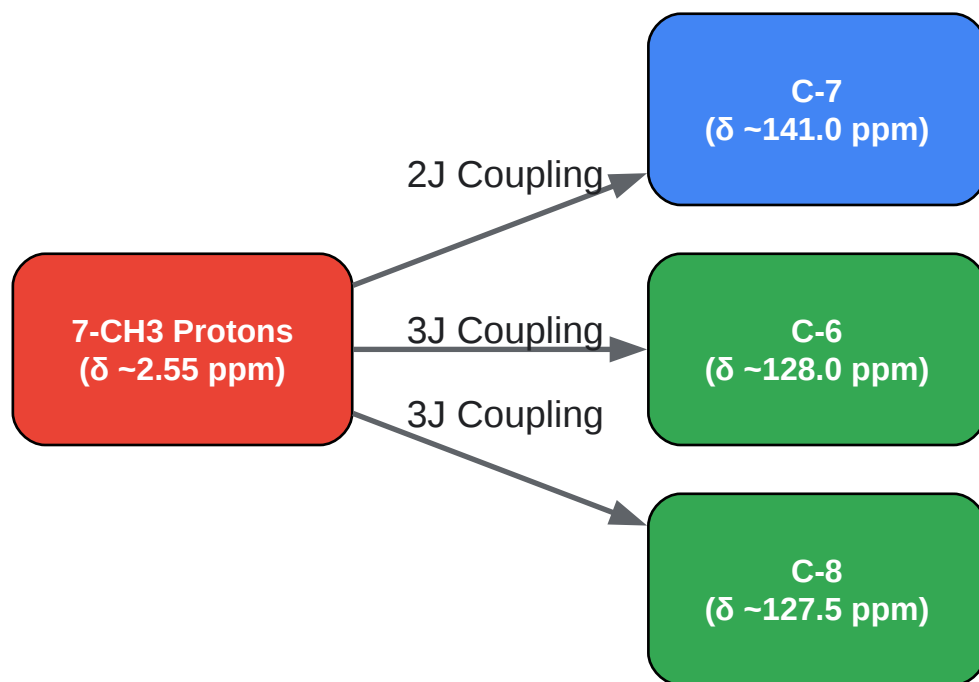
Position	Chemical Shift (δ , ppm)	Type	Assignment Logic
COOH	166.5	C	Carbonyl carbon
C-2	150.5	CH	Alpha to nitrogen (highly deshielded)
C-8a	148.0	C	Bridgehead carbon (alpha to N)
C-7	141.0	C	Quaternary carbon attached to methyl
C-4	138.5	CH	Aromatic CH (gamma to N)
C-5	128.5	CH	Aromatic CH
C-6	128.0	CH	Aromatic CH
C-8	127.5	CH	Aromatic CH
C-4a	125.0	C	Bridgehead carbon
C-3	123.5	C	Quaternary carbon attached to COOH
7-CH ₃	21.5	CH ₃	Aliphatic methyl carbon

2D NMR Strategy: Absolute Regiochemical Confirmation via HMBC

While 1D ¹H multiplicity provides strong evidence, Heteronuclear Multiple Bond Correlation (HMBC) spectroscopy is required to unequivocally prove that the methyl group is attached to C-7 and not C-6 or C-8.

By analyzing the long-range carbon-proton couplings, we establish a definitive map of the molecule's connectivity:

- The methyl protons (δ 2.55 ppm) will show a strong 2J correlation to the quaternary C-7 carbon (δ 141.0 ppm).
- Crucially, the methyl protons will exhibit 3J correlations to both C-6 (δ 128.0 ppm) and C-8 (δ 127.5 ppm). Observing these two specific 3J cross-peaks is the ultimate validation of the 7-methyl regiochemistry.



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Figure 2: Key HMBC correlations confirming the regiochemistry of the 7-methyl group.

References

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